

An In-Depth Technical Guide to 1-(4-Benzylxyphenyl)-2-thiourea

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Compound of Interest

Compound Name: 1-(4-Benzylxyphenyl)-2-thiourea

Cat. No.: B1271019

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(4-Benzylxyphenyl)-2-thiourea**, a molecule of interest in the field of medicinal chemistry. This document details its chemical identity, synthesis, and known biological activities, offering valuable information for researchers engaged in drug discovery and development.

Chemical Identity and Properties

CAS Number: 65069-53-6

IUPAC Name: 1-(4-(benzylxy)phenyl)thiourea

Synonyms: N-(4-(Benzylxy)phenyl)thiourea, (4-Benzylxyphenyl)thiourea

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₄ H ₁₄ N ₂ OS |
| Molecular Weight | 258.34 g/mol |
| Appearance | White to off-white crystalline solid |
| Melting Point | 198-200 °C |
| Solubility | Soluble in organic solvents such as DMSO and DMF |

Synthesis

The synthesis of **1-(4-Benzylxyphenyl)-2-thiourea** can be achieved through a straightforward and efficient two-step process, commencing with the preparation of the key intermediate, 4-(benzyloxy)aniline.

Experimental Protocol: Synthesis of **1-(4-Benzylxyphenyl)-2-thiourea**

Step 1: Synthesis of 4-(Benzylxy)aniline

A common method for the synthesis of 4-(benzyloxy)aniline involves the benzylation of 4-aminophenol. In a typical procedure, 4-aminophenol is reacted with benzyl chloride in the presence of a base, such as potassium carbonate, in a suitable solvent like acetone or ethanol. The reaction mixture is heated to reflux for several hours. After completion, the product is isolated by filtration and purified by recrystallization.

Step 2: Synthesis of **1-(4-Benzylxyphenyl)-2-thiourea**

The final product is synthesized by the reaction of 4-(benzyloxy)aniline with an isothiocyanate source. A widely used method is the reaction with ammonium thiocyanate in the presence of an acid catalyst.

Detailed Methodology:

- To a solution of 4-(benzyloxy)aniline (1 equivalent) in a suitable solvent such as ethanol or a mixture of water and ethanol, add a solution of ammonium thiocyanate (1.1 equivalents).
- Acidify the mixture with a mineral acid, for instance, hydrochloric acid, and heat to reflux for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature, which typically induces the precipitation of the product.

- Collect the solid product by filtration, wash with cold water, and then a small amount of cold ethanol.
- Further purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield pure **1-(4-Benzylxyphenyl)-2-thiourea**.

Alternatively, the synthesis can be performed by reacting 4-(benzyloxy)aniline with benzoyl isothiocyanate, followed by hydrolysis of the resulting N-benzoylthiourea derivative.

Potential Biological Activities and Therapeutic Applications

Thiourea derivatives are a well-established class of compounds with a broad spectrum of biological activities. While specific studies on **1-(4-Benzylxyphenyl)-2-thiourea** are limited, the general activities of related compounds suggest its potential in several therapeutic areas.

Anticancer Activity

Numerous thiourea derivatives have demonstrated significant anticancer properties. The proposed mechanisms of action often involve the inhibition of key signaling pathways crucial for cancer cell proliferation and survival. For instance, certain N-aryl-N'-benzoylthiourea derivatives have been shown to inhibit Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER-2), both of which are important targets in cancer therapy.^[1] The cytotoxic effects of some thiourea compounds are also attributed to the induction of apoptosis and the inhibition of pro-inflammatory cytokines like Interleukin-6 (IL-6).^[2]

Antimicrobial Activity

The thiourea scaffold is present in various antimicrobial agents. The mechanism of action for some thiourea-based drugs involves the inhibition of essential microbial enzymes. For example, the thiourea drug isoxyl has been shown to inhibit oleic acid synthesis in *Mycobacterium tuberculosis*, a critical pathway for the bacterium's survival.^[3] The antimicrobial spectrum of thiourea derivatives can be broad, encompassing both bacteria and fungi.^{[4][5]}

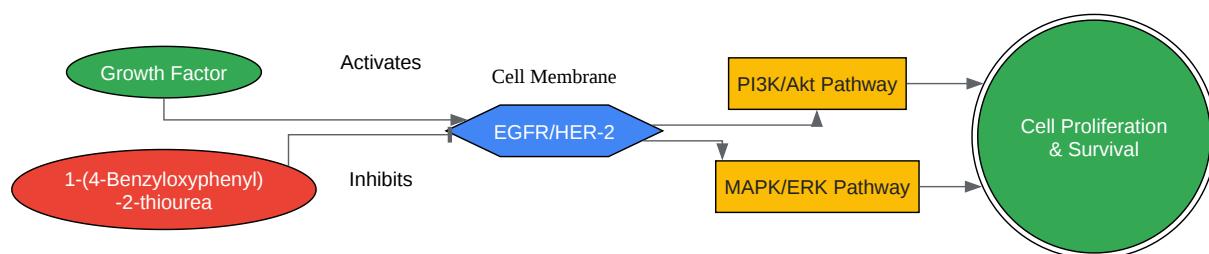
Antioxidant Activity

Several thiourea derivatives have been reported to possess antioxidant properties.^{[6][7]} Their ability to scavenge free radicals and reduce oxidative stress suggests potential applications in conditions where oxidative damage plays a pathological role.

Signaling Pathways and Mechanisms of Action

While specific signaling pathways modulated by **1-(4-Benzylxyphenyl)-2-thiourea** have not been elucidated, studies on structurally related compounds provide insights into potential mechanisms.

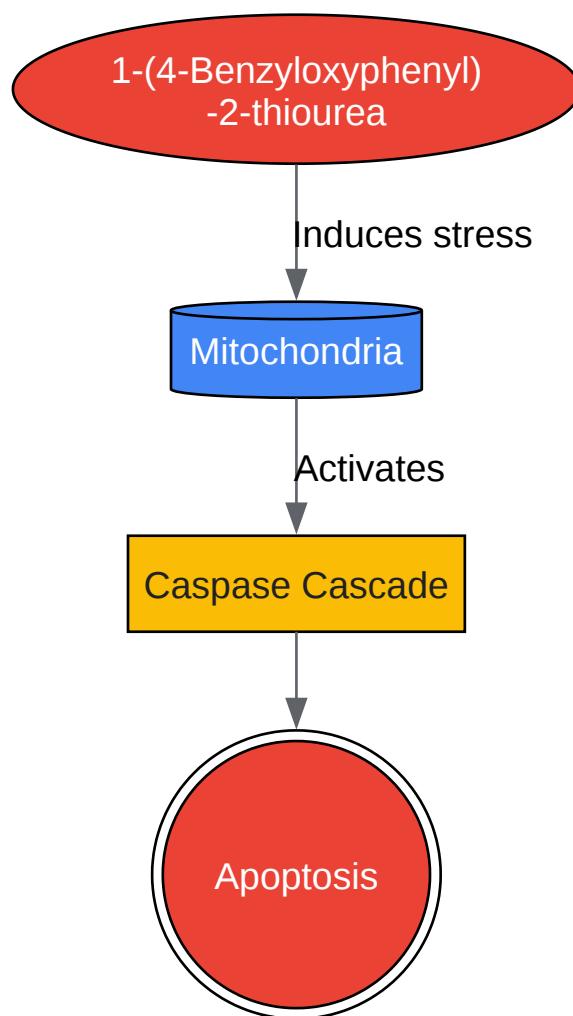
Inhibition of Tyrosine Kinases: As mentioned, EGFR and HER-2 are potential targets. Inhibition of these receptor tyrosine kinases would disrupt downstream signaling cascades, such as the MAPK/ERK and PI3K/Akt pathways, which are pivotal for cell growth and proliferation.



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Figure 1: Postulated inhibitory action of **1-(4-Benzylxyphenyl)-2-thiourea** on EGFR/HER-2 signaling.

Induction of Apoptosis: The pro-apoptotic activity of some thioureas suggests an interaction with the intrinsic or extrinsic apoptotic pathways. This could involve the modulation of Bcl-2 family proteins or the activation of caspases.



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Figure 2: A simplified workflow of apoptosis induction potentially mediated by thiourea derivatives.

Future Directions

1-(4-Benzoyloxyphenyl)-2-thiourea represents a promising scaffold for the development of novel therapeutic agents. Further research is warranted to:

- Elucidate its specific biological targets and mechanisms of action.
- Investigate its efficacy in various preclinical models of cancer, infectious diseases, and inflammatory conditions.

- Explore structure-activity relationships by synthesizing and evaluating a library of related derivatives to optimize potency and selectivity.

This technical guide serves as a foundational resource for researchers interested in exploring the therapeutic potential of **1-(4-Benzylxyphenyl)-2-thiourea**. The provided information on its synthesis and potential biological activities is intended to facilitate further investigation into this intriguing molecule.

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References

- 1. researchgate.net [researchgate.net]
- 2. Investigation of the Mechanisms of Cytotoxic Activity of 1,3-Disubstituted Thiourea Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Antimicrobial Activity of Some New Thioureides Derived from 2-(4-Chlorophenoxy)methyl)benzoic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 5. New Substituted Benzoylthiourea Derivatives: From Design to Antimicrobial Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 6. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 7. csdlkhoaoc.hueuni.edu.vn [csdlkhoaoc.hueuni.edu.vn]
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